

# An In-depth Technical Guide on the Material Safety of Methyl 3-Bromopropionate

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## Compound of Interest

Compound Name: Methyl 3-bromopropiolate

Cat. No.: B1362460

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Introduction: This guide provides a detailed overview of the material safety data for Methyl 3-bromopropionate (CAS No. 3395-91-3), a chemical commonly used in laboratory synthesis.<sup>[1]</sup> While the initial topic specified **methyl 3-bromopropiolate**, the available safety and technical data predominantly correspond to methyl 3-bromopropionate. This document is intended for researchers, scientists, and professionals in drug development who handle this substance, and it summarizes critical safety information, physical and chemical properties, and hazard management protocols.

## Hazard Identification and Classification

Methyl 3-bromopropionate is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[1]</sup> It is a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup>

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4<sup>[1]</sup>
- Skin Corrosion/Irritation: Category 2<sup>[1]</sup>
- Serious Eye Damage/Eye Irritation: Category 2<sup>[1]</sup>
- Specific target organ toxicity (single exposure): Category 3 (Target Organ: Respiratory system)<sup>[1][2]</sup>

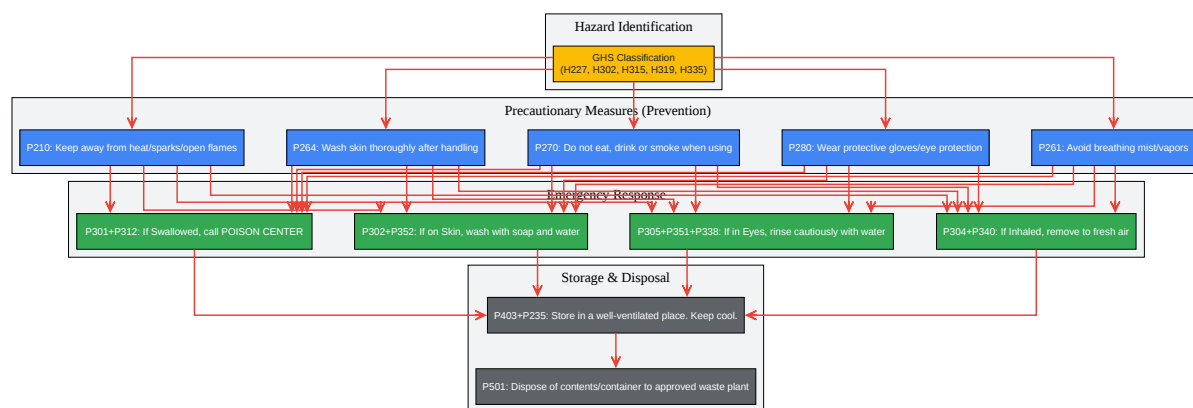
- Flammable liquids: Category 4[1]

Signal Word: Warning[1]

Hazard Statements:

- H227: Combustible liquid[2][4][5]
- H302: Harmful if swallowed[1][3][4]
- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[2]

The following diagram illustrates the logical flow of hazard communication for this substance, from identification to response.



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Figure 1: Hazard Communication Workflow for Methyl 3-Bromopropionate.

## Physical and Chemical Properties

The physical and chemical data for Methyl 3-bromopropionate are summarized below. This information is critical for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	[3][6][7]
Molecular Weight	167.00 g/mol	[3]
Appearance	Clear, colorless to slightly yellow liquid	[2][6]
Odor	Odorless	[1]
Boiling Point	64 - 66 °C @ 18 mmHg	[6][8]
Density	1.53 g/mL at 25 °C	[6][8]
Flash Point	75 °C (167 °F) - closed cup	[2]
Refractive Index (n <sub>20/D</sub> )	1.458	[6][8]
Water Solubility	Immiscible	[6]

## Toxicological Information

Toxicological data is essential for assessing the health risks associated with exposure. The primary acute toxicity concern is ingestion.

Parameter	Value	Species	Remarks	Source(s)
LD50 Oral	1600 mg/kg	Rat	Behavioral effects observed include somnolence and ataxia.[2]	[2]

## Handling, Storage, and Exposure Controls

Proper handling and storage procedures are mandatory to minimize risk to personnel and facilities.

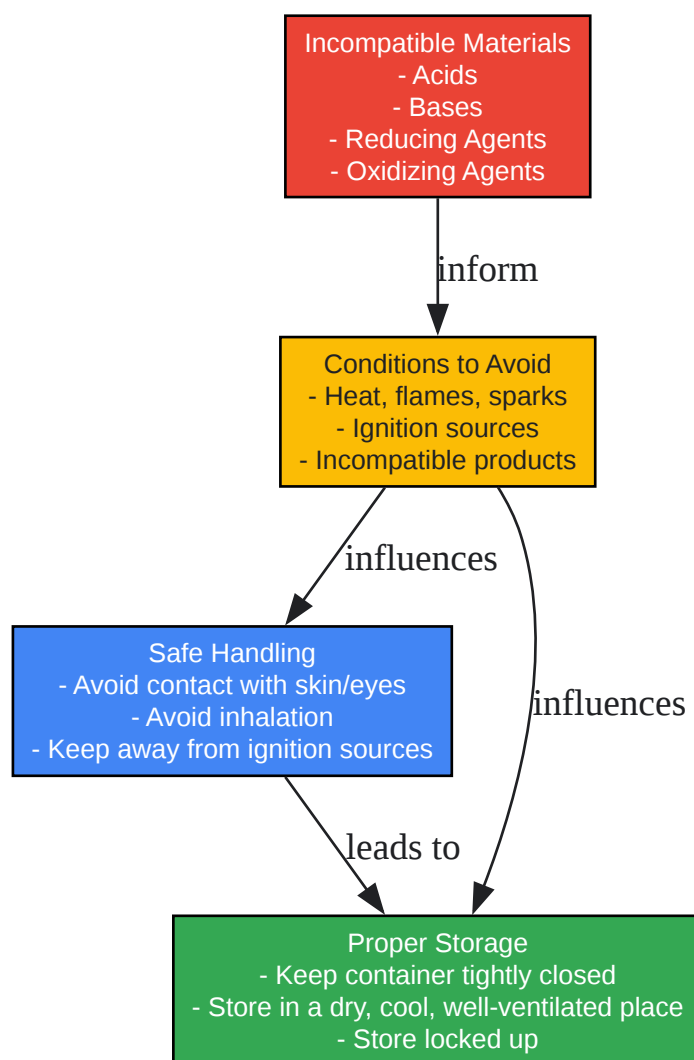
Engineering Controls:

- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Ensure eyewash stations and safety showers are close to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (compliant with EN166 or OSHA's 29 CFR 1910.133).[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Not typically required under normal use conditions with adequate ventilation.[\[1\]](#)

Handling and Storage: The logical relationship between handling precautions, incompatible materials, and storage conditions is depicted in the diagram below.



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Figure 2: Logical Flow for Safe Handling and Storage.

## Experimental Protocols: Acute Toxicity Assessment

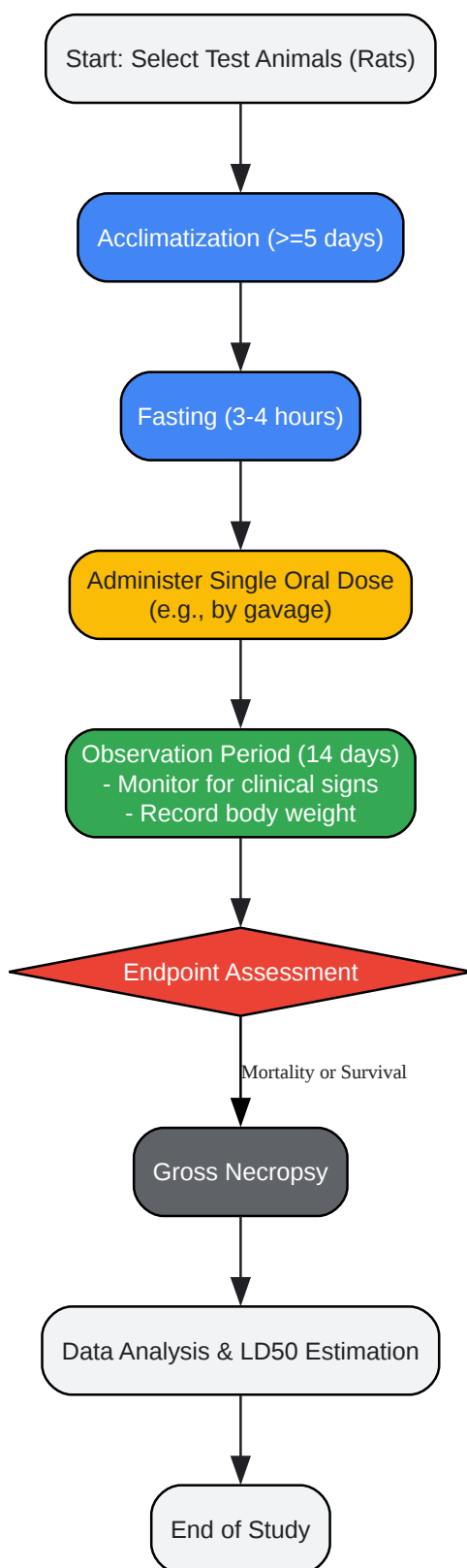
While the specific study that determined the LD50 value of 1600 mg/kg is not detailed in the provided safety sheets, a generalized experimental workflow for such an assessment (based on OECD Guideline 420) is presented below. This illustrates the typical methodology for researchers in toxicology.

Methodology: Acute Oral Toxicity - Fixed Dose Procedure (Illustrative)

- Acclimatization: Healthy, young adult rats are acclimatized to laboratory conditions for at least 5 days.

- Fasting: Animals are fasted (food, but not water, is withheld) for 3-4 hours prior to dosing.
- Dose Administration: The substance is administered orally by gavage. A starting dose (e.g., 300 mg/kg) is selected based on structure-activity relationships.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.<sup>[2]</sup> Observations are frequent on the day of dosing and daily thereafter for 14 days.
- Dose Adjustment:
  - If an animal dies, the test is repeated at a lower dose.
  - If an animal survives, the test is repeated in additional animals at the same or a higher dose level, depending on the specific protocol design.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is estimated based on the dose at which mortality is observed.

The following diagram outlines this hypothetical experimental workflow.



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Figure 3: Generalized Workflow for an Acute Oral LD50 Study.

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